

Solid-Phase Extraction of Flutolanil from Environmental Matrices: Application Notes and Protocols

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Compound of Interest

Compound Name: *Flutolanil*

Cat. No.: *B150245*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the solid-phase extraction (SPE) of the fungicide **Flutolanil** from environmental matrices, specifically water and soil. The methodologies outlined are based on validated analytical procedures and are intended to guide researchers in the accurate quantification of **Flutolanil** residues.

Overview

Flutolanil is a systemic fungicide used to control various plant diseases. Its presence in the environment is a subject of monitoring to ensure ecological and human safety. Solid-phase extraction is a widely used technique for the selective extraction and concentration of analytes like **Flutolanil** from complex sample matrices prior to chromatographic analysis. This document details the SPE workflow, providing specific protocols for water and soil samples, and summarizes the expected quantitative performance.

Quantitative Data Summary

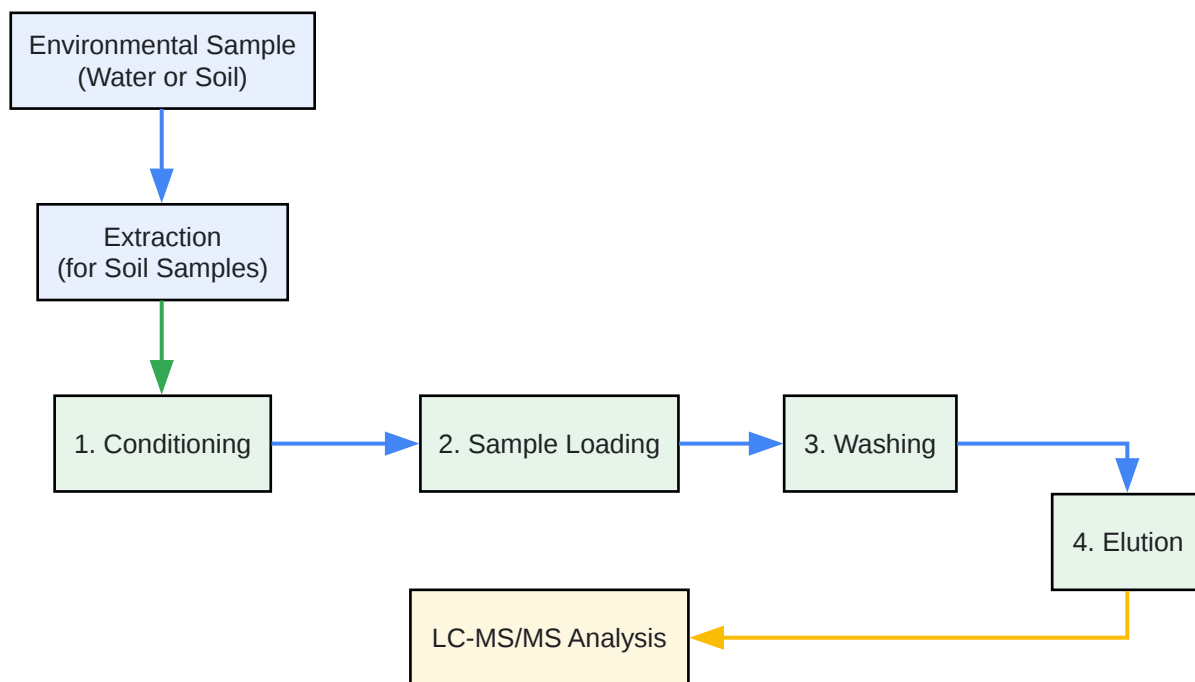
The following table summarizes the quantitative data for the analysis of **Flutolanil** in water and soil using the described SPE and LC-MS/MS methods.

Matrix	Analyte	Method	LOQ	LOD	Mean Recovery (%)	RSD (%)
Water	Flutolanil	SPE-LC/MS/MS	0.1 µg/L ^[1]	0.0013 - 0.03 µg/L ^[1]	94.9 - 101.4 ^[1]	2.0 - 2.2 ^[1]
Soil	Flutolanil	SPE-LC/MS/MS	0.01 mg/kg ^[2]	0.002 - 0.003 mg/kg ^[2]	95.0 - 105.0	< 10

LOQ: Limit of Quantitation; LOD: Limit of Detection; RSD: Relative Standard Deviation.

Experimental Workflow

The general workflow for the solid-phase extraction of **Flutolanil** from environmental samples is depicted below.



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Caption: General workflow for **Flutolanil** analysis.

Experimental Protocols

Solid-Phase Extraction Protocol for Water Samples

This protocol is designed for the quantitative determination of **Flutolanil** in water using SPE followed by LC-MS/MS analysis.

Materials:

- Solid-Phase Extraction (SPE) cartridges (e.g., C18)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, 98% or higher
- Deionized water
- Nitrogen gas evaporator
- HPLC vials

Procedure:

- SPE Cartridge Conditioning:
 - Wash the SPE cartridges with 6 mL of acetonitrile.[\[1\]](#)
 - Equilibrate the cartridges with 6 mL of 10% aqueous acetonitrile.[\[1\]](#)
- Sample Loading:
 - Take a 50 mL water sample and add 5 mL of acetonitrile.[\[1\]](#)
 - Load the entire sample onto the conditioned SPE cartridge.[\[1\]](#)
- Washing:

- Wash the cartridge with 6 mL of 10% aqueous acetonitrile to remove interfering substances.[\[1\]](#)
- Elution:
 - Elute the retained **Flutolanil** from the cartridge with 9 mL of acetonitrile.[\[1\]](#)
- Sample Concentration and Reconstitution:
 - Dry the eluate under a gentle stream of nitrogen.[\[1\]](#)
 - Reconstitute the residue in 5 mL of 50% acetonitrile in water.[\[1\]](#)
 - The sample is now ready for LC-MS/MS analysis.

Extraction and Solid-Phase Extraction Protocol for Soil Samples

This protocol describes the extraction of **Flutolanil** from soil samples and subsequent clean-up by SPE before LC-MS/MS analysis.

Materials:

- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Acetic acid, glacial
- Sodium chloride (NaCl)
- Phosphate buffer solution (0.1 M, pH 7)
- Centrifuge and centrifuge tubes
- Shaker
- Solid-Phase Extraction (SPE) cartridges (e.g., C18)

- HPLC vials

Procedure:

- Soil Sample Extraction:
 - Weigh 20 g of the soil sample into a centrifuge tube.[\[2\]](#)
 - Add 50 mL of acetonitrile and shake the sample vigorously for 15 minutes.[\[2\]](#)
 - Centrifuge at 2500 rpm for 5 minutes.[\[2\]](#)
 - Collect the supernatant.
 - Perform a second extraction of the soil pellet with 20 mL of acetonitrile.[\[2\]](#)
 - Combine the supernatants and adjust the final volume to 100 mL with acetonitrile.[\[2\]](#)
- Liquid-Liquid Partitioning:
 - Take a 12.5 mL aliquot of the extract.[\[2\]](#)
 - Add 3 g of NaCl and 12.5 mL of 0.1 M phosphate buffer solution (pH 7) and shake.[\[2\]](#)
 - Allow the layers to separate and collect the upper acetonitrile layer.
- Solid-Phase Extraction Clean-up:
 - Load the acetonitrile extract onto a pre-conditioned SPE cartridge.
 - Wash the cartridge with 2 mL of acetonitrile:distilled water (4:1, v:v) followed by 2 mL of acetonitrile.[\[2\]](#)
 - Elute **Flutolanil** with 5 mL of acetonitrile:acetic acid (95:5, v:v).[\[2\]](#)
 - Dilute the eluate to 25 mL with distilled water.[\[2\]](#)
 - The sample is now ready for LC-MS/MS analysis.

Analytical Method: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

The final determination and quantification of **Flutolanil** are performed using a High-Performance Liquid Chromatography (HPLC) system coupled with a tandem mass spectrometer (MS/MS).

LC Conditions:

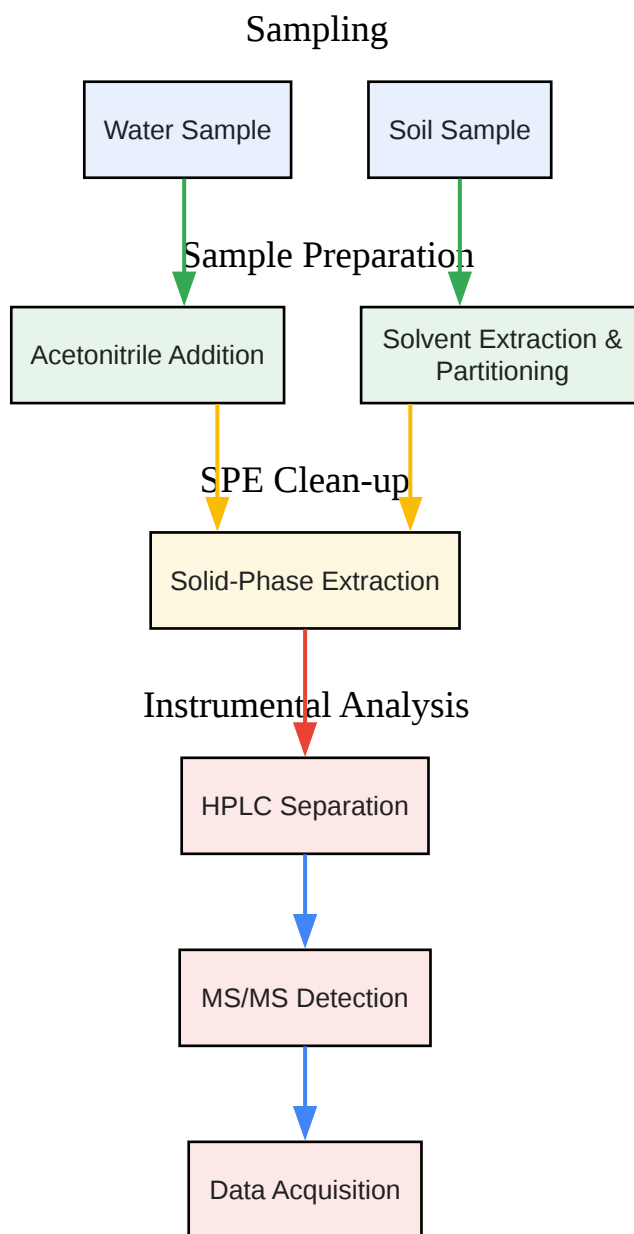
- Column: Cadenza CD-C18, 2.0 mm x 50 mm, 3 µm ODS column[1][2]
- Mobile Phase A: Distilled water containing 0.1% formic acid[1][2]
- Mobile Phase B: Methanol containing 0.1% formic acid[1][2]
- Gradient:
 - 0.0 min: 50% A, 50% B
 - 0.5 min: 30% A, 70% B
 - 5.5 min: 0% A, 100% B
 - 7.5 min: 0% A, 100% B[1][2]

MS/MS Detection:

- Mode: Multiple Reaction Monitoring (MRM)[1][2]

Signaling Pathway and Logical Relationship Diagram

The logical flow of the analytical method from sample collection to final data acquisition can be visualized as follows:



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Caption: Analytical method logical flow.

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References

- 1. epa.gov [epa.gov]
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